

Best practices for storing and handling Coumarin 500

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Coumarin 500	
Cat. No.:	B1217158	Get Quote

Technical Support Center: Coumarin 500

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **Coumarin 500**.

Frequently Asked Questions (FAQs)

Q1: What is Coumarin 500 and what are its primary applications?

Coumarin 500, also known as 7-(ethylamino)-4-(trifluoromethyl)coumarin, is a fluorescent dye notable for its blue-green emission.[1] It belongs to the 7-aminocoumarin family and is utilized as a fluorochrome and a laser dye.[1] Its photophysical properties are sensitive to the solvent environment, making it a useful probe for studying solvent polarity.[2][3]

Q2: What are the essential safety precautions for handling **Coumarin 500**?

Coumarin 500 is classified as an irritant and can be harmful if inhaled, swallowed, or absorbed through the skin.[3] When handling **Coumarin 500** powder or solutions, it is imperative to use proper personal protective equipment (PPE), including chemical safety goggles, gloves, and a lab coat. All handling should be performed in a well-ventilated area or a chemical fume hood.

Q3: How should solid **Coumarin 500** be properly stored?



To ensure its stability, solid **Coumarin 500** should be stored in a tightly sealed container in a cool, dry, and dark place. It is sensitive to light and moisture.

Q4: How do I prepare a stock solution of **Coumarin 500**?

Coumarin 500 is poorly soluble in water but dissolves in organic solvents. Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) are recommended for preparing high-concentration stock solutions. It is crucial to use anhydrous solvents as moisture can reduce solubility and affect the stability of the compound.

Q5: What are the optimal storage conditions for Coumarin 500 stock solutions?

For long-term storage, it is recommended to store stock solutions at -20°C or -80°C. To avoid degradation from repeated freeze-thaw cycles, the stock solution should be aliquoted into smaller, single-use volumes. Ensure the storage vials are tightly sealed to prevent solvent evaporation and moisture absorption.

Data Presentation

Table 1: Physicochemical and Spectroscopic Properties of Coumarin 500

Property	Value	
Molecular Formula	C12H10F3NO2	
Molecular Weight	257.21 g/mol [4][5]	
Appearance	Yellow crystalline powder/needles[4][5][6]	
Melting Point	158-159 °C[5]	
In Ethanol		
Absorbance Maximum (λmax)	~395 nm[4][5]	
Fluorescence Maximum (λem)	~499 nm[4][5]	
In Methanol		
Absorbance Maximum (λmax)	~392 nm[6]	
Fluorescence Maximum (\(\lambda \text{em} \)	~495 nm[6]	



Table 2: Solubility of Coumarin 500

While specific quantitative solubility data for **Coumarin 500** in common organic solvents is not readily available in published literature, it is known to be soluble in solvents like Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), ethanol, and methanol.[3][7] For experimental purposes, it is best practice to determine the solubility for your specific application and solvent batch. A general protocol for this is provided below.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Objective: To prepare a concentrated stock solution of **Coumarin 500** for subsequent dilution into experimental buffers or media.

Materials:

- Coumarin 500 powder (MW: 257.21 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes and analytical balance

Procedure:

- Preparation: Allow the vial of Coumarin 500 powder to reach room temperature before opening to prevent condensation.
- Weighing: Accurately weigh 2.57 mg of Coumarin 500 powder.
- Dissolving: Add 1 mL of anhydrous DMSO to the vial containing the Coumarin 500 powder.



- Mixing: Vortex the solution thoroughly for 2-3 minutes to aid dissolution. If the powder does
 not fully dissolve, brief sonication in a water bath can be applied.
- Aliquoting: Once fully dissolved, dispense the stock solution into smaller, single-use, lightprotecting microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).

Protocol 2: General Staining of Live Cells for Fluorescence Microscopy

Objective: To label live cells with Coumarin 500 for visualization via fluorescence microscopy.

Materials:

- Cells cultured on imaging-grade glass-bottom dishes or coverslips
- Coumarin 500 stock solution (10 mM in DMSO)
- Pre-warmed complete cell culture medium
- Phosphate-Buffered Saline (PBS), pH 7.4
- Live-cell imaging buffer (e.g., phenol red-free medium with HEPES)

Procedure:

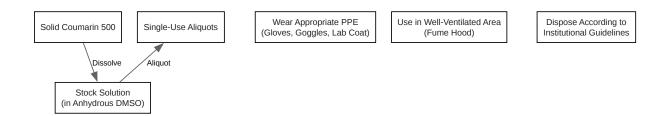
- Prepare Working Solution: Thaw an aliquot of the **Coumarin 500** stock solution. Dilute the stock solution in pre-warmed complete cell culture medium to the desired final concentration (a starting range of 1-10 μM is recommended). It is critical to add the DMSO stock solution to the medium while mixing to prevent precipitation.
- Cell Staining: Remove the existing medium from the cells and replace it with the Coumarin 500-containing medium.
- Incubation: Incubate the cells under standard culture conditions (e.g., 37°C, 5% CO₂) for 15-60 minutes. The optimal time should be determined empirically.

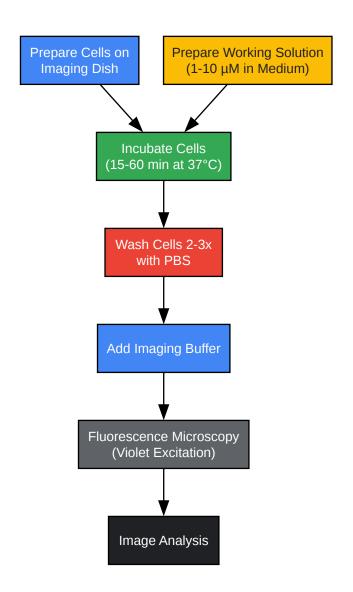


- Washing: Remove the staining solution and wash the cells 2-3 times with pre-warmed PBS to remove any unbound dye.
- Imaging: Add fresh, pre-warmed live-cell imaging buffer to the cells and proceed with fluorescence microscopy. Use a filter set appropriate for **Coumarin 500**'s excitation and emission spectra (e.g., DAPI or similar UV/violet excitation filter).

Mandatory Visualization







Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. azooptics.com [azooptics.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. scribd.com [scribd.com]
- 5. chemsavers.com [chemsavers.com]
- 6. exciton.luxottica.com [exciton.luxottica.com]
- 7. Exploring the solubility and solvation thermodynamics of coumarin in a range of aquaorganic solvents - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Best practices for storing and handling Coumarin 500].
 BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b1217158#best-practices-for-storing-and-handling-coumarin-500]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com